

Application Notes and Protocols: 1-Benzhydryl-2-thiourea in Synthetic Organic Chemistry

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Compound of Interest

Compound Name: 1-Benzhydryl-2-thiourea

Cat. No.: B1273797

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These application notes provide a comprehensive overview of the synthetic applications of **1-Benzhydryl-2-thiourea**, a versatile thiourea derivative. The bulky benzhydryl group imparts unique steric and electronic properties to the molecule, making it a valuable tool in various organic transformations. This document details its synthesis, potential as an organocatalyst, and its role as a key intermediate in the synthesis of heterocyclic compounds.

Physicochemical Properties and Spectroscopic Data

1-Benzhydryl-2-thiourea is a white to off-white solid. The presence of the bulky benzhydryl group influences its solubility and reactivity. Below is a summary of its key identifiers and spectroscopic data.

Property	Value
CAS Number	92192-94-4[1]
Molecular Formula	C ₁₄ H ₁₄ N ₂ S[1]
Molecular Weight	242.34 g/mol [1]
¹ H NMR	Spectral data available in public databases.
¹³ C NMR	Spectral data available in public databases.
IR Spectroscopy	Characteristic peaks for N-H, C=S, and aromatic C-H bonds.

Synthesis of 1-Benzhydryl-2-thiourea

The synthesis of **1-Benzhydryl-2-thiourea** can be achieved through the reaction of benzhydrylamine with an isothiocyanate precursor. A common and effective method involves the in-situ formation of benzhydryl isothiocyanate from benzhydrylamine, followed by a reaction with ammonia. A generalized protocol is provided below.

Experimental Protocol: Synthesis of 1-Benzhydryl-2-thiourea

Materials:

- Benzhydrylamine
- Carbon disulfide
- Triethylamine
- Ammonia (aqueous solution)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl)
- Sodium bicarbonate (NaHCO₃) solution

- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- **Formation of the Dithiocarbamate Salt:** In a round-bottom flask, dissolve benzhydrylamine (1.0 eq.) and triethylamine (1.2 eq.) in dichloromethane. Cool the solution to 0 °C in an ice bath. To this solution, add carbon disulfide (1.1 eq.) dropwise. Allow the reaction mixture to stir at room temperature for 2-3 hours.
- **Formation of the Isothiocyanate:** Cool the reaction mixture back to 0 °C and add a solution of hydrochloric acid (1M) dropwise until the reaction mixture becomes acidic. This will facilitate the elimination of the dithiocarbamate to form the isothiocyanate.
- **Reaction with Ammonia:** To the solution containing the in-situ generated benzhydryl isothiocyanate, add an excess of concentrated aqueous ammonia solution. Stir the biphasic mixture vigorously at room temperature overnight.
- **Work-up:** Separate the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous magnesium sulfate and filter.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford **1-Benzhydryl-2-thiourea** as a solid.

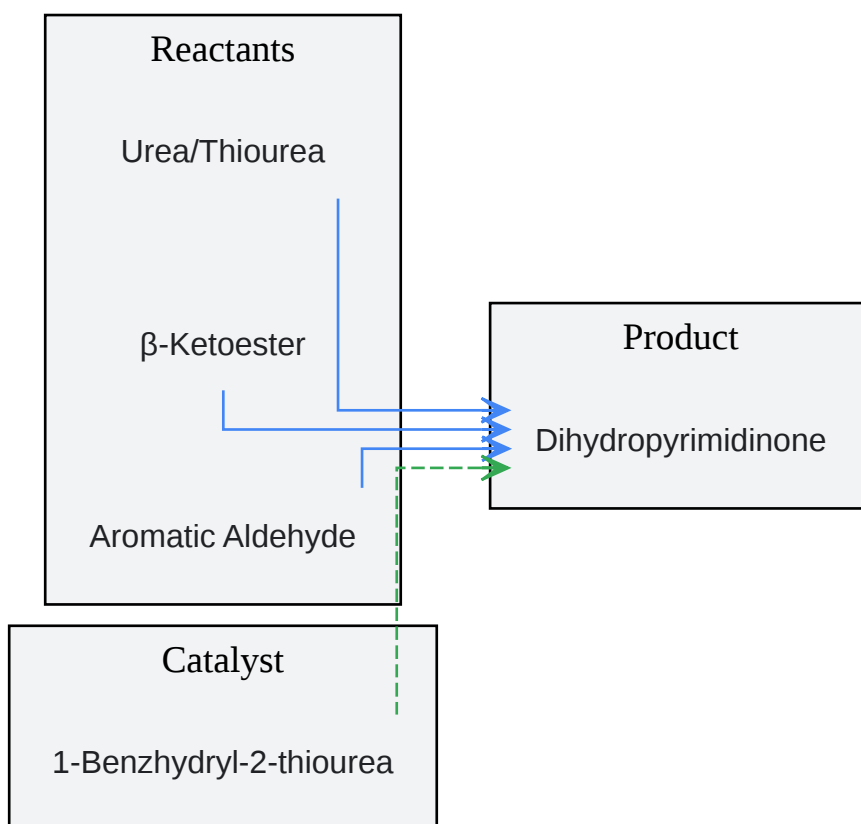
Application in Organocatalysis

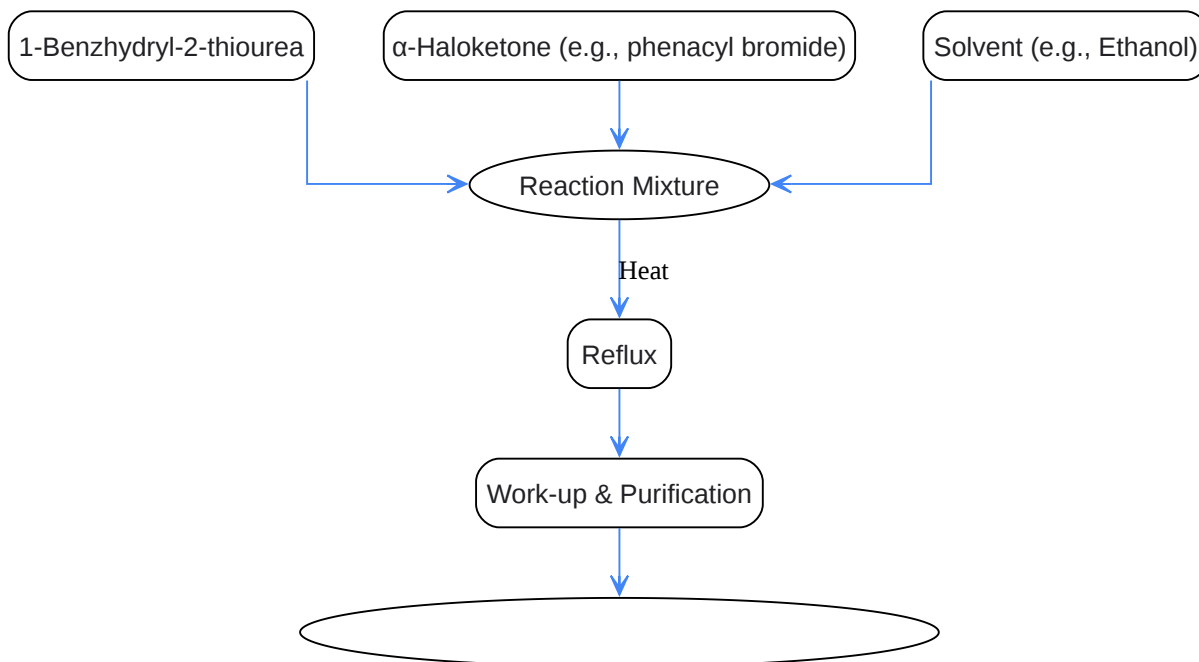
Thiourea derivatives are renowned for their ability to act as hydrogen-bond donors, activating electrophiles in a variety of organic reactions. The bulky benzhydryl group in **1-Benzhydryl-2-thiourea** can provide steric hindrance that may influence the stereoselectivity of certain reactions. While specific examples detailing the use of **1-Benzhydryl-2-thiourea** as an organocatalyst are not abundant in the literature, its structural features suggest potential applications in reactions such as the Biginelli and Michael reactions.

Hypothetical Application: Organocatalytic Biginelli Reaction

The Biginelli reaction is a one-pot multicomponent reaction for the synthesis of dihydropyrimidinones (DHPMs), which are valuable scaffolds in medicinal chemistry. Thiourea can act as a catalyst to promote this condensation. The bulky nature of **1-Benzhydryl-2-thiourea** could potentially influence the reaction's efficiency and selectivity.

Reaction Scheme:





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References

- 1. scbt.com [scbt.com]
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